

Use of 3-Phenylpentane as an organic intermediate in chemical manufacturing

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Compound of Interest

Compound Name: (1-Ethylpropyl)benzene

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Application Notes and Protocols: 3-Phenylpentane in Chemical Manufacturing

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of 3-Phenylpentane, an alkylbenzene hydrocarbon, and its role as an organic intermediate in chemical manufacturing. This document details its synthesis, key reactions, and potential applications, with a focus on its utility in the fragrance industry and as a precursor for more complex molecules.

Introduction

3-Phenylpentane (also known as **(1-ethylpropyl)benzene**) is a colorless, flammable liquid with the chemical formula C₁₁H₁₆.^{[1][2]} It is characterized by a five-carbon chain with a phenyl group attached to the third carbon atom.^[1] While its primary application lies in the flavor and perfumery industries due to its physical properties, it also serves as a solvent and an intermediate in organic synthesis.^{[1][3]} This document outlines key synthetic protocols and reactions involving 3-phenylpentane, providing a resource for its application in a laboratory and industrial context.

Physical and Chemical Properties of 3-Phenylpentane^[1]

Property	Value
Molecular Formula	C ₁₁ H ₁₆
Molecular Weight	148.24 g/mol
CAS Number	1196-58-3
Appearance	Colorless liquid
Boiling Point	191-205 °C
Melting Point	-75 °C
Density	0.863 g/mL at 25 °C
Flash Point	65 °C
Solubility	Insoluble in water; soluble in alcohol; miscible in benzene and diethyl ether
Refractive Index	1.48600 to 1.49000 at 20.00 °C

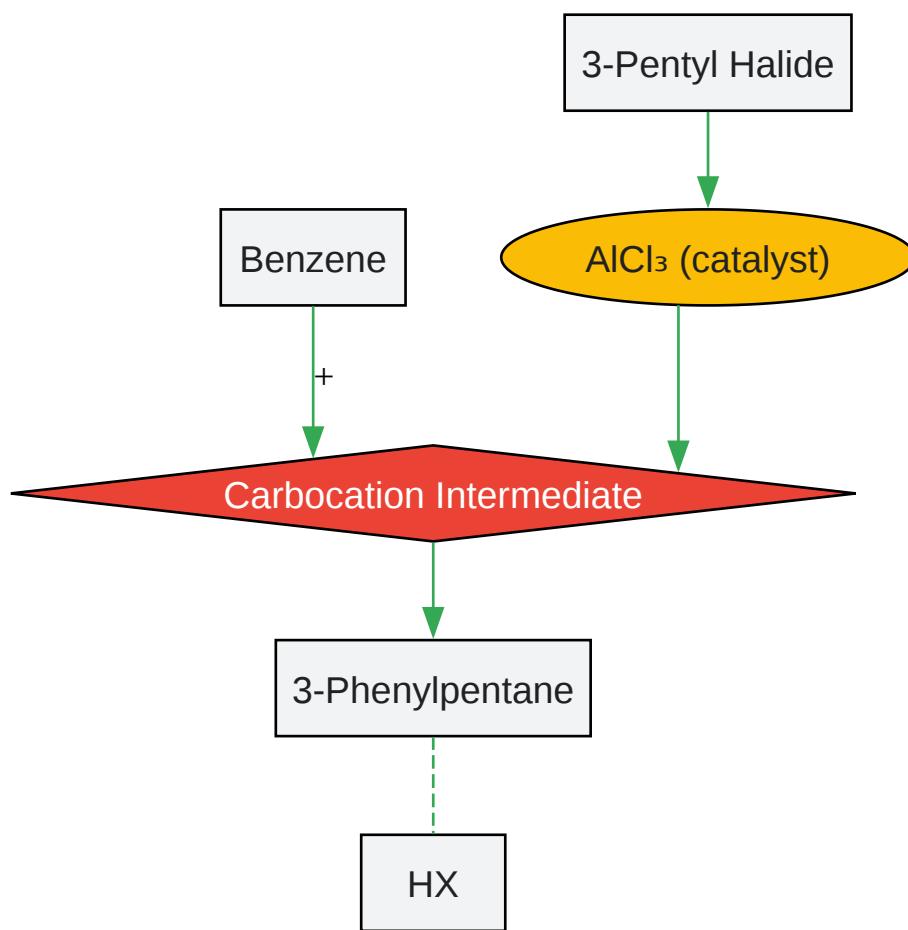
Synthesis of 3-Phenylpentane

3-Phenylpentane can be synthesized through several methods, with Friedel-Crafts alkylation and Grignard reactions being the most common.

Friedel-Crafts Alkylation of Benzene

This method involves the electrophilic aromatic substitution of benzene with a 3-pentyl halide (e.g., 3-bromopentane or 3-chloropentane) in the presence of a Lewis acid catalyst, such as aluminum chloride (AlCl₃).^{[4][5][6]}

Reaction Scheme:



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Caption: Friedel-Crafts Alkylation Workflow.

Experimental Protocol: Synthesis of 3-Phenylpentane via Friedel-Crafts Alkylation

Materials:

- Benzene (anhydrous)
- 3-Bromopentane
- Aluminum chloride (anhydrous)
- Hydrochloric acid (10% aqueous solution)
- Sodium bicarbonate (saturated aqueous solution)

- Anhydrous magnesium sulfate
- Diethyl ether

Procedure:

- In a flame-dried, three-necked round-bottom flask equipped with a reflux condenser, a dropping funnel, and a magnetic stirrer, place anhydrous aluminum chloride (1.1 equivalents).
- Add a 2-fold molar excess of anhydrous benzene to the flask.
- Cool the mixture in an ice bath with continuous stirring.
- Slowly add 3-bromopentane (1 equivalent) dropwise from the dropping funnel over 30 minutes.
- After the addition is complete, remove the ice bath and allow the reaction mixture to stir at room temperature for 2 hours.
- Carefully pour the reaction mixture over crushed ice and add 10% hydrochloric acid to decompose the aluminum chloride complex.
- Transfer the mixture to a separatory funnel and separate the organic layer.
- Wash the organic layer sequentially with water, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the solvent by rotary evaporation.
- The crude product can be purified by fractional distillation under reduced pressure to yield pure 3-phenylpentane.

Quantitative Data (Illustrative):

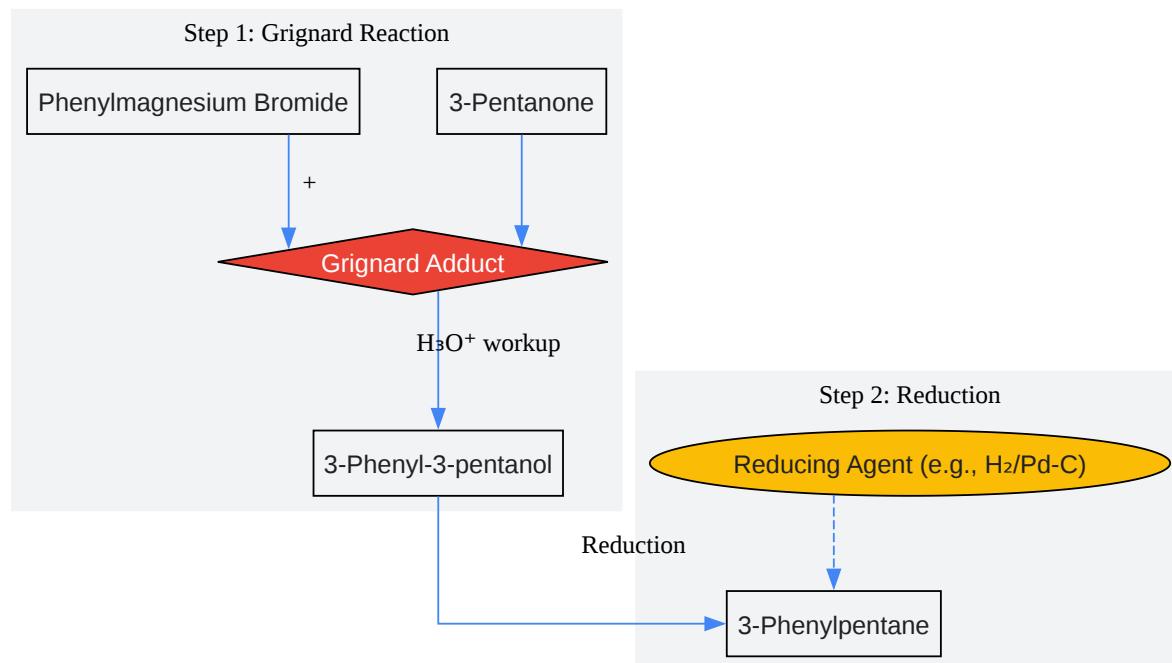
Reactant 1	Reactant 2	Catalyst	Reaction Time	Temperature	Yield	Purity
Benzene	3-Bromopentane	AlCl ₃	2.5 hours	0 °C to RT	~60-70%	>95% (after distillation)

Note: Yields can vary based on reaction scale and purity of reagents. The provided data is an estimate based on typical Friedel-Crafts alkylation reactions.

Grignard Reaction followed by Reduction

This two-step synthesis involves the reaction of a phenyl Grignard reagent with 3-pentanone to form 3-phenyl-3-pentanol, followed by the reduction of the tertiary alcohol to 3-phenylpentane.

Reaction Scheme:



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Caption: Grignard Synthesis and Reduction Workflow.

Experimental Protocol: Synthesis of 3-Phenyl-3-pentanol

Materials:

- Magnesium turnings
- Bromobenzene
- Anhydrous diethyl ether
- 3-Pentanone

- Saturated aqueous ammonium chloride solution

Procedure:

- Prepare the Grignard reagent by reacting magnesium turnings with bromobenzene in anhydrous diethyl ether.
- In a separate flask, dissolve 3-pentanone (1 equivalent) in anhydrous diethyl ether.
- Slowly add the prepared phenylmagnesium bromide solution (1.1 equivalents) to the 3-pentanone solution at 0 °C with stirring.
- After the addition, allow the reaction to warm to room temperature and stir for 1 hour.
- Quench the reaction by slowly adding a saturated aqueous solution of ammonium chloride.
- Separate the organic layer, wash with brine, and dry over anhydrous magnesium sulfate.
- Remove the solvent under reduced pressure to obtain crude 3-phenyl-3-pentanol.

Experimental Protocol: Reduction of 3-Phenyl-3-pentanol to 3-Phenylpentane

Materials:

- 3-Phenyl-3-pentanol
- Palladium on carbon (10% Pd/C)
- Ethanol
- Hydrogen gas

Procedure:

- Dissolve 3-phenyl-3-pentanol in ethanol in a hydrogenation vessel.
- Add a catalytic amount of 10% Pd/C.
- Pressurize the vessel with hydrogen gas (typically 1-5 atm).

- Stir the mixture at room temperature until the reaction is complete (monitored by TLC or GC).
- Filter the reaction mixture through a pad of Celite to remove the catalyst.
- Remove the solvent by rotary evaporation to yield 3-phenylpentane.

Quantitative Data (Illustrative):

Starting Material	Reagents	Reaction Time	Temperature	Yield	Purity
3-Phenyl-3-pentanol	H ₂ , 10% Pd/C	12-24 hours	Room Temperature	High	>98%

Note: Specific yield and purity are dependent on the efficiency of the reduction and purification.

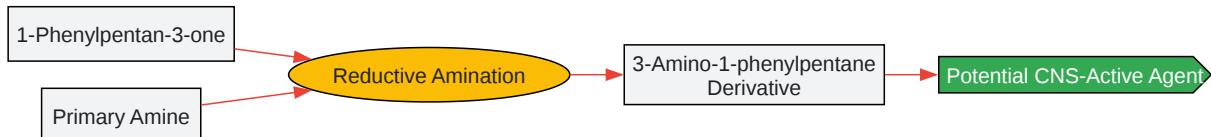
Applications of 3-Phenylpentane as an Organic Intermediate

Fragrance and Flavor Industry

3-Phenylpentane is primarily used in the fragrance and flavor industry due to its characteristic odor profile.^{[1][7]} It is often a component in the formulation of perfumes and other scented products.

Precursor for Bioactive Molecules

While direct applications of 3-phenylpentane in drug synthesis are not widely documented, its derivatives are of interest in medicinal chemistry. For example, the structurally related compound 1-phenylpentan-3-one is a precursor for the synthesis of 3-amino-1-phenylpentane derivatives. These derivatives are being investigated as potential central nervous system (CNS) active agents, hypothesized to modulate GABA-A receptors and exhibit anticonvulsant properties.^[1]

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Caption: Synthesis of Potential CNS-Active Agents.

Other Industrial Applications

3-Phenylpentane also finds use in various industrial processes, including:

- As a high-octane component in fuels.[3]
- In chemical extraction and recovery processes.[1]
- As a drying agent.[1]
- In the preparation of lubricants.[1]

Key Reactions of 3-Phenylpentane

Catalytic Dehydrogenation

3-Phenylpentane can undergo catalytic dehydrogenation to produce phenylpentenes. This reaction is typically carried out at high temperatures over a metal catalyst. The resulting unsaturated compounds can serve as monomers or intermediates for further functionalization.

Oxidation

Oxidation of the alkyl side chain of 3-phenylpentane can lead to various products depending on the reaction conditions. Strong oxidation, for instance with potassium permanganate, can cleave the alkyl chain to form benzoic acid. Milder oxidation could potentially yield a ketone at the benzylic position, though this is less common for a tertiary benzylic carbon.

Spectroscopic Data

The identity and purity of 3-phenylpentane are confirmed through various spectroscopic methods.

Spectroscopic Data for 3-Phenylpentane[8]

Technique	Key Features
¹ H NMR	Signals in the aromatic region (δ ~7.1-7.3 ppm) and aliphatic region (δ ~0.7-2.5 ppm). The integration of these signals corresponds to the number of protons in each environment.
¹³ C NMR	Peaks corresponding to the aromatic carbons and the aliphatic carbons of the pentyl group.
IR Spectroscopy	Characteristic C-H stretching vibrations for aromatic and aliphatic groups, and C=C stretching for the benzene ring.
Mass Spectrometry	Molecular ion peak at m/z = 148, corresponding to the molecular weight of 3-phenylpentane.

Conclusion

3-Phenylpentane is a versatile organic compound with established applications in the fragrance industry and potential as an intermediate in the synthesis of more complex molecules, including those with potential biological activity. The synthetic routes via Friedel-Crafts alkylation and Grignard reaction are well-established, offering viable pathways for its production. Further research into the derivatization of 3-phenylpentane may unlock new applications in materials science and drug discovery.

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